Comparative Guide: Long-Term Stability Testing of EAI-Passivated Perovskite Devices Under Illumination

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Compound of Interest

Compound Name:	*Ethanolammonium iodide*
CAS No.:	*25418-41-1*
Cat. No.:	*B8820827*

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Executive Summary & Mechanistic Causality

The commercialization of Perovskite Solar Cells (PSCs) hinges on overcoming their operational instability under continuous illumination. Photo-induced degradation—driven by halide segregation, ion migration, and trap-assisted non-radiative recombination—rapidly deteriorates the power conversion efficiency (PCE) of pristine 3D perovskite films[1].

To mitigate this, surface defect passivation using bulky organic cations has become the industry standard. While traditional passivators like Phenethylammonium Iodide (PEAI) successfully form moisture-resistant 2D capping layers, their excessive steric bulk often impedes charge extraction, leading to interfacial charge accumulation under continuous illumination[2].

Ethylammonium Iodide (EAI) and its tailored derivatives (e.g., ortho-(phenylene)di(ethylammonium) iodide, o-PDEAI2, or cyclohexylethylammonium iodide, CEAI) offer a superior mechanistic compromise[3],[4]. The ethyl chain is sufficiently long to impart hydrophobicity and sterically block ion migration pathways at the grain boundaries, yet short

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enough to allow efficient quantum tunneling of charge carriers. This prevents the photo-induced charge pooling that typically degrades PEAI-passivated devices under Maximum Power Point Tracking (MPPT)[4],[5].

Comparative Performance Data

The following table synthesizes experimental data comparing EAI-based passivation strategies against standard alternatives under rigorous illumination stress.

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Passivator / Cation	Device Architecture	Initial PCE (%)	Illumination Stability (1-Sun, MPPT)	Primary Degradation Mechanism / Limitation
Control (Unpassivated)	3D (n-i-p / p-i-n)	19.0 - 20.5	Retains <60% after 500h	Rapid photo-induced ion migration and severe photo-oxidation[1].
MAI (Methylammonium)	3D Bulk	~21.0	Retains ~70% after 500h	Volatile MA+ deprotonates rapidly under combined light and thermal stress[6].
PEAI (Phenethylammonium)	2D/3D Heterostructure	22.5 - 23.0	Retains ~85% after 1000h	Bulky insulating layer causes charge accumulation, limiting long-term operational stability[2],[5].
EAI / CEAI / PDEAI2	2D/3D Heterostructure	23.5 - 23.9	Retains >90% after 1000h	Optimal balance; minimal interfacial charge pooling and superior hydrophobicity[3],[4].

Data aggregated from benchmark operational stability studies on tailored ethylammonium halide passivators[3],[4].

Mechanistic Visualization

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To understand why EAI outperforms its counterparts, we must map the logical flow of defect passivation. By coordinating with unbonded Pb2+ antisite defects, EAI neutralizes the trap states that would otherwise act as non-radiative recombination centers.



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Logical flow of EAI-induced defect passivation enhancing long-term photostability.

Self-Validating Protocol for Long-Term Illumination Testing

To objectively verify the stability enhancements of EAI, testing must adhere to standardized ISOS-L-1 (ambient temperature) or ISOS-L-2 (elevated temperature) protocols. As an application scientist, I emphasize that aging devices at open-circuit (Voc) is a critical methodological error. Without charge extraction, photogenerated carriers artificially accelerate ion migration. True operational stability must be evaluated under MPPT.

Step-by-Step Methodology

Phase 1: Interface Engineering & Fabrication

- Precursor Preparation: Dissolve EAI (or a derivative like CEAI) in anhydrous isopropanol (IPA) at an optimized concentration of 2–5 mg/mL.
- Dynamic Spin-Coating: Deposit the EAI solution dynamically onto the crystallized 3D perovskite film at 4000 rpm for 30 seconds.
- Thermal Annealing: Anneal the substrate at 100°C for 10 minutes. Causality: This thermal energy is required to drive the in-situ phase transition, allowing the ethylammonium cations to intercalate into the surface lattice and form a robust 2D perovskite capping layer[7].

Phase 2: Baseline Characterization (The Validation Anchor)

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- Optoelectronic Profiling: Record the initial J−V characteristics under AM1.5G illumination to establish the baseline efficiency (PCE0).

- Trap-Density Quantification: Perform Time-Resolved Photoluminescence (TRPL). Causality: A longer carrier lifetime in the EAI-treated device confirms successful suppression of non-radiative recombination centers before stress testing begins[2].

Phase 3: Operational Stress Testing (ISOS-L-1)

- Environmental Control: Place the encapsulated devices in a sealed testing chamber backfilled with N2to isolate photostability from moisture-induced degradation. Maintain the stage temperature at 25°C.

- Continuous Illumination: Expose the devices to a continuous white LED array or Xenon arc lamp calibrated strictly to 1-Sun equivalent intensity (100 mW/cm2).

- Maximum Power Point Tracking (MPPT): Connect the devices to a multi-channel Source-Measure Unit (SMU) utilizing a perturb-and-observe algorithm. Causality: MPPT mimics real-world operation, ensuring that photogenerated carriers are continuously extracted, thereby providing an accurate assessment of interfacial charge accumulation[3].

Phase 4: Post-Mortem Validation

- T80Extraction: Log the stabilized power output continuously. Calculate the T80lifetime (the hours required for the device to degrade to 80% of PCE0).

- Self-Validation Loop: After the T80threshold is reached, perform a secondary TRPL measurement. If the carrier lifetime has severely degraded, the primary failure mode is the reactivation of surface traps. If the lifetime remains stable but the Fill Factor (FF) has plummeted, the failure is likely due to bulk ion migration or electrode degradation[5].

Workflow Visualization

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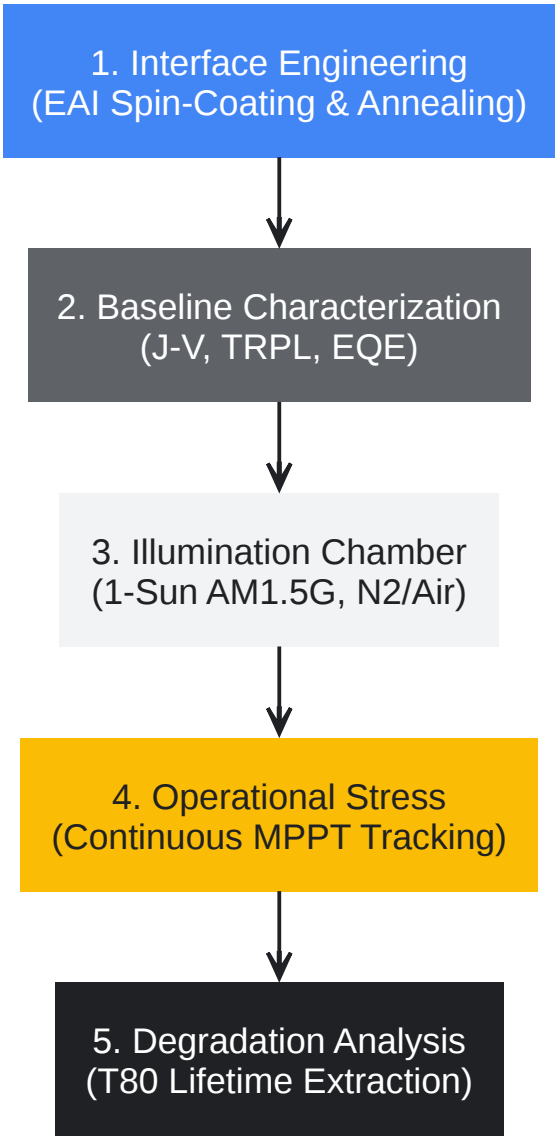

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Step-by-step workflow for ISOS-L-1 long-term stability testing of EAI devices.

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